

Application Notes & Protocols for 4-Hexyloxyphenylboronic Acid in Advanced Organic Synthesis

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Compound of Interest

Compound Name: 4-Hexyloxyphenylboronic acid

Cat. No.: B038556

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Abstract

4-Hexyloxyphenylboronic acid is a versatile and indispensable reagent in modern organic synthesis. Characterized by a phenyl ring functionalized with a boronic acid group and a hexyloxy chain, this molecule serves as a critical building block for constructing complex molecular architectures. Its utility is most pronounced in palladium-catalyzed cross-coupling reactions, particularly the Suzuki-Miyaura reaction, which forges carbon-carbon bonds to create biaryl scaffolds. These motifs are central to the development of pharmaceuticals, agrochemicals, and advanced functional materials such as liquid crystals.^{[1][2]} The presence of the C₆H₁₃O- group imparts specific solubility and electronic properties, making it a favored synthon for creating molecules with tailored characteristics. This guide provides an in-depth exploration of its properties, core applications, detailed experimental protocols, and field-proven insights for its effective use in research and development.

Physicochemical Properties & Handling

A thorough understanding of a reagent's properties is fundamental to its successful application and safe handling. **4-Hexyloxyphenylboronic acid** is a stable, solid compound under standard conditions, though it may contain varying amounts of its anhydride.

Table 1: Properties of **4-Hexyloxyphenylboronic Acid**

Property	Value	Source(s)
CAS Number	121219-08-7	[3]
Molecular Formula	C ₁₂ H ₁₉ BO ₃	[3][4]
Molecular Weight	222.09 g/mol	[3]
Appearance	Solid (Cream or White Powder)	[5]
Melting Point	~85 °C	[6]
Purity	Typically ≥98%	[3]
Storage	Store at 2-8°C for long-term stability	
Solubility	Soluble in many organic solvents (e.g., Dioxane, THF, Toluene)	[7]

| InChI Key | XYNVLFGOOWUKQS-UHFFFAOYSA-N | |

Safety & Handling

As with all boronic acids, appropriate safety precautions must be observed.

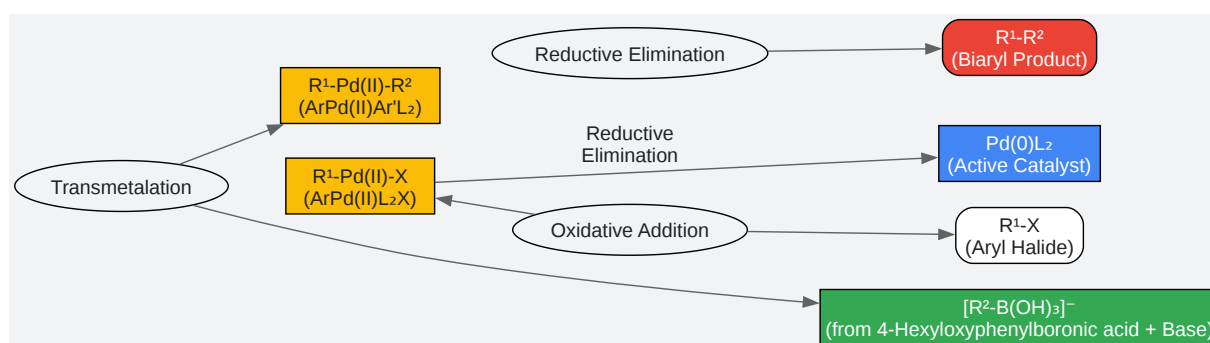
- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[6]
- Personal Protective Equipment (PPE): Always wear protective gloves, safety glasses, and a lab coat.[5] Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[5]
- Disposal: This material and its container should be disposed of as hazardous waste according to local regulations.[6]

Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

The paramount application of **4-hexyloxyphenylboronic acid** is its role as a nucleophilic partner in the Suzuki-Miyaura cross-coupling reaction.[8] This Nobel Prize-winning transformation is one of the most powerful methods for the synthesis of biaryls, styrenes, and polyolefins.[9][10] The reaction's success is rooted in its mild conditions, tolerance of a wide variety of functional groups, and the low toxicity of its boron-containing byproducts.[8]

The Catalytic Cycle: A Mechanistic Overview

The reaction proceeds through a well-established catalytic cycle involving a palladium catalyst. [10][11] The cycle consists of three key steps: oxidative addition, transmetalation, and reductive elimination. The base is crucial as it activates the boronic acid, forming a more nucleophilic boronate species, which facilitates the transmetalation step.[8][12]



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Detailed Experimental Protocol: Synthesis of a Biaryl Compound

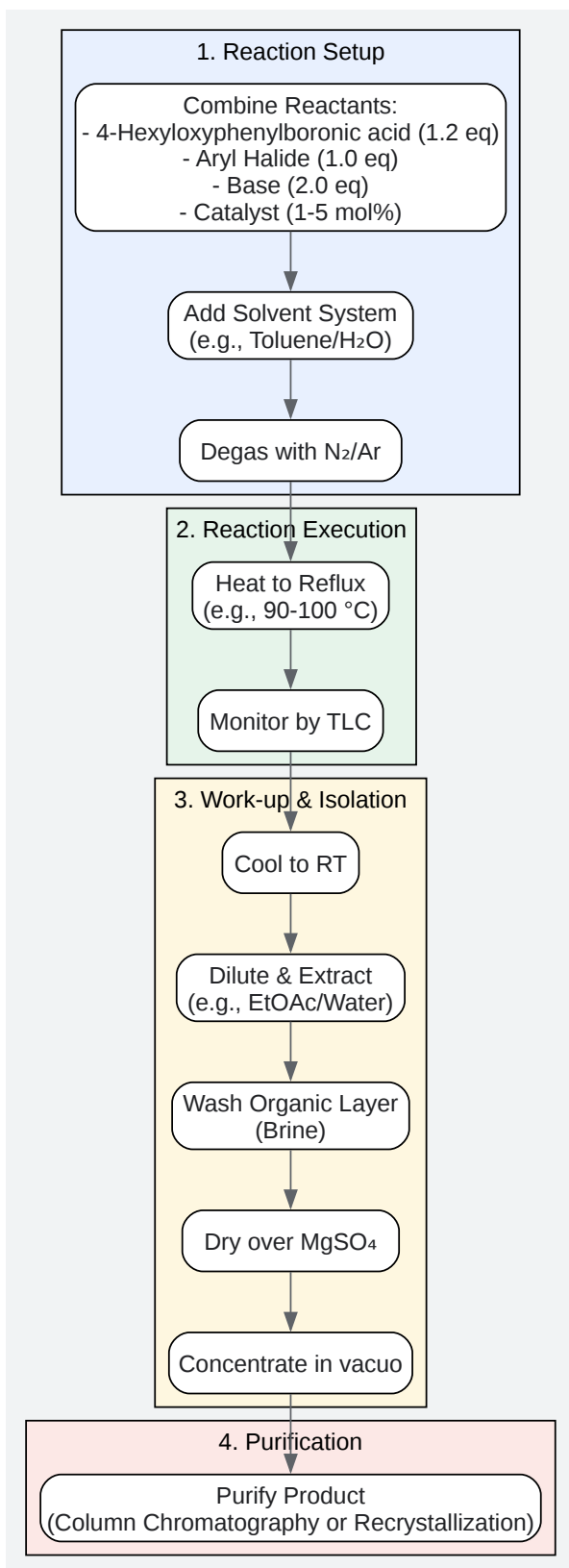
This protocol details a general procedure for the Suzuki-Miyaura coupling of **4-hexyloxyphenylboronic acid** with a representative aryl bromide. Optimization may be

required for different substrates.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials & Reagents

- **4-Hexyloxyphenylboronic acid**
- Aryl Halide (e.g., 4-Bromoanisole, 1-bromo-4-nitrobenzene)
- Palladium Catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$ or $\text{Pd}(\text{OAc})_2$ with a ligand like PPh_3)
- Base (e.g., K_2CO_3 , Na_2CO_3 , K_3PO_4)
- Solvent System (e.g., Toluene/Ethanol/Water, Dioxane/Water)[\[7\]](#)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Solvents for extraction and chromatography (e.g., Ethyl Acetate, Hexanes)
- Flame-dried round-bottom flask with reflux condenser
- Magnetic stir bar and stirrer/hotplate
- Inert atmosphere setup (Nitrogen or Argon)

Step-by-Step Procedure



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Caption: General workflow for a Suzuki-Miyaura coupling experiment.

- **Reaction Setup:** To a flame-dried round-bottom flask equipped with a magnetic stir bar, add the aryl halide (1.0 mmol), **4-hexyloxyphenylboronic acid** (1.2 mmol), and the base (e.g., K_2CO_3 , 2.0 mmol).^[9]
- **Catalyst Addition:** Add the palladium catalyst (e.g., $Pd(PPh_3)_4$, 0.03 mmol, 3 mol%).
- **Inert Atmosphere:** Seal the flask with a septum, then evacuate and backfill with an inert gas (Nitrogen or Argon) three times.
- **Solvent Addition:** Under the inert atmosphere, add the degassed solvent system via syringe. A common mixture is Toluene (5 mL), Ethanol (2 mL), and deionized water (2 mL).^[9]
- **Reaction Execution:** Immerse the flask in a preheated oil bath (e.g., 90 °C) and stir vigorously.^[9]
- **Monitoring:** Monitor the reaction's progress by thin-layer chromatography (TLC) until the starting aryl halide is consumed (typically 4-16 hours).^[9]
- **Work-up:** Once complete, cool the reaction to room temperature. Dilute the mixture with ethyl acetate (20 mL) and water (20 mL). Transfer to a separatory funnel and separate the layers.^[9]
- **Extraction & Washing:** Extract the aqueous layer with ethyl acetate (2 x 15 mL). Combine the organic layers, wash with brine (1 x 20 mL), and dry over anhydrous $MgSO_4$.^[16]
- **Purification:** Filter off the drying agent and concentrate the solvent under reduced pressure. The resulting crude product can be purified by flash column chromatography on silica gel or by recrystallization, depending on its physical state.^[17]

Optimization & Troubleshooting

The success of a Suzuki coupling can be highly dependent on the specific substrates.

- **Side Reactions:** Common side reactions include homocoupling of the boronic acid and protodeborylation (hydrolysis of the C-B bond).^[7] Using a slight excess of the boronic acid can compensate for some loss, while careful control of base and water content can minimize these pathways.

- **Catalyst & Ligand Choice:** For less reactive aryl chlorides or sterically hindered substrates, more sophisticated catalyst systems (e.g., those with bulky phosphine ligands like XPhos or SPhos) may be required to achieve good yields.[\[18\]](#)[\[19\]](#)
- **Base & Solvent:** The choice of base and solvent can significantly impact reaction rates and yields. Weaker bases (e.g., K_2CO_3) are often sufficient, but stronger bases like K_3PO_4 may be needed. The solvent must be able to dissolve the organic components while also facilitating the dissolution of the inorganic base.[\[7\]](#)[\[20\]](#)

Table 2: Example Conditions for Suzuki-Miyaura Coupling

Aryl Halide	Catalyst (mol%)	Ligand (mol%)	Base	Solvent	Temp (°C)	Time (h)	Yield (%)	Reference
4-Bromoanisole	$Pd(OAc)_2$ (2)	PPh_3 (4)	K_2CO_3	Toluene/ H_2O	100	12	95	[9]
4-Iodoanisole	$Pd(OAc)_2$ (2)	None	Na_2CO_3	Water/TBAB	100	1	>90	[21]
4-Chlorotoluene	$Pd_2(dba)_3$ (1.5)	XPhos (3)	K_3PO_4	Dioxane	100	18	98	[19]

| 5-Iodovanillin | $Pd(OAc)_2$ (1) | None | Amberlite Resin | Water/Ethanol | 60 | 2 | ~70-80 | [\[16\]](#) |

Application in Materials Science: Liquid Crystal Synthesis

The biaryl structures readily synthesized using **4-hexyloxyphenylboronic acid** are fundamental cores for calamitic (rod-like) liquid crystals.[\[3\]](#)[\[22\]](#)

- Molecular Design: A typical liquid crystal molecule (mesogen) consists of a rigid core and one or more flexible terminal chains.[\[23\]](#)
- Role of **4-Hexyloxyphenylboronic Acid**:
 - The phenylboronic acid moiety allows for the construction of a multi-ring, rigid core (e.g., biphenyls, terphenyls) via Suzuki coupling.[\[24\]](#) This rigidity is essential for the molecules to align and form liquid crystalline phases (mesophases).
 - The hexyloxy chain acts as a flexible terminal group. The length and nature of such alkyl/alkoxy chains are critical for tuning the material's properties, such as its melting point and the temperature range of its liquid crystal phases (e.g., nematic or smectic).[\[22\]](#)[\[23\]](#)

The ability to systematically build and modify these structures makes **4-hexyloxyphenylboronic acid** a valuable tool for developing new materials for display technologies, sensors, and other optical devices.[\[23\]](#)[\[24\]](#)

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